

# Essential Safety and Handling Guidance for Homo Sildenafil-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Homo Sildenafil-d5

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for **Homo Sildenafil-d5**, a deuterium-labeled analog of Sildenafil. Note that a specific Safety Data Sheet (SDS) for **Homo Sildenafil-d5** is not readily available; therefore, this guidance is synthesized from data on Sildenafil and its other analogs.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Chemical and Physical Properties

Property	Value
Chemical Name	5-[2-Ethoxy-5-[(4-(ethyl-d5)-1-piperazinyl)sulfonyl]phenyl]-1,6-dihydro-1-methyl-3-propyl-7H-pyrazolo[4,3-d]pyrimidin-7-one <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C23H27D5N6O4S <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	493.63 g/mol <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Solid <a href="#">[1]</a>
Application	Deuterium-labeled analog of Sildenafil, potential PDE5 inhibitor. <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> For research use only. <a href="#">[5]</a> <a href="#">[7]</a>

## Hazard Identification and Precautionary Measures

While specific toxicity data for **Homo Sildenafil-d5** is unavailable, the information for related compounds suggests the following potential hazards and necessary precautions.

### Potential Hazards:

- Harmful if swallowed.[1][3]
- May cause skin and eye irritation.[1]
- May cause respiratory tract irritation if inhaled.[1]
- Very toxic to aquatic life with long-lasting effects.[3]

### Precautionary Statements:

- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P273: Avoid release to the environment.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1][3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

## Operational and Disposal Plans

### Engineering Controls:

- Use in a well-ventilated area.[1]

- Employ process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.[\[1\]](#)[\[2\]](#)

#### Personal Protective Equipment (PPE):

PPE Type	Specifications
Hand Protection	Handle with gloves inspected prior to use. Use proper glove removal technique. Dispose of contaminated gloves after use. <a href="#">[1]</a> Recommended materials include PVC, neoprene, nitrile, or vinyl. <a href="#">[2]</a>
Eye/Face Protection	Wear safety glasses with side-shields or goggles. <a href="#">[1]</a> <a href="#">[2]</a> A face shield may be necessary for full facial protection. <a href="#">[9]</a>
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat or a "bunny suit" for head-to-toe protection. <a href="#">[1]</a> <a href="#">[9]</a>
Respiratory Protection	If engineering controls are insufficient or during activities with a risk of dust generation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator. <a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>

#### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Minimize dust generation and accumulation.[\[10\]](#)
- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Recommended long-term storage at -20°C for powder or -80°C in solvent.[\[3\]](#)
- Protect from light.[\[2\]](#)

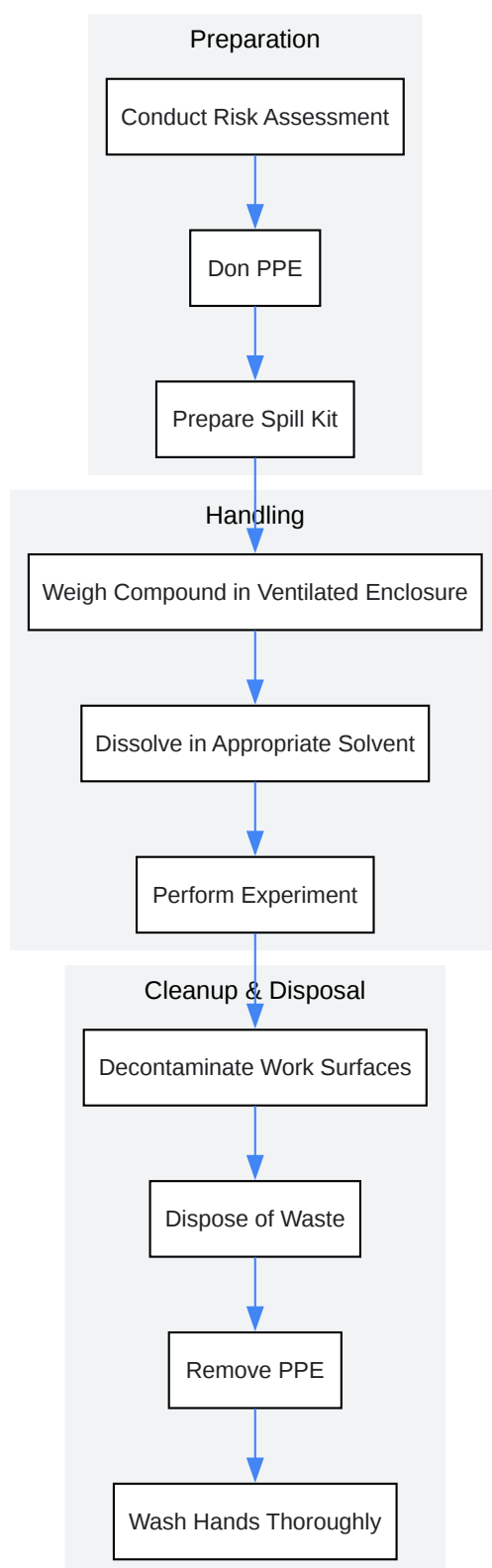
#### First Aid Measures:

Exposure Route	First Aid Protocol
Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.[1][3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[3][10]
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with plenty of soap and water.[1][3]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[1][3]

#### Spill and Disposal Procedures:

- **Spill:** Evacuate non-essential personnel. Wear appropriate PPE. For dry spills, use a damp cloth or a filtered vacuum to clean up and avoid dust generation.[10] Collect spillage and place it in a sealed, labeled container for disposal.[3][10]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3] Avoid release to the environment.[3]

## Experimental Workflow Diagram



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Caption: Safe handling workflow for **Homo Sildenafil-d5**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)